

# Motixafortide CD34+ cell yield comparative studies

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## Compound Focus: Motixafortide

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## CD34+ Cell Yield: Efficacy Comparison

The table below summarizes key efficacy outcomes from clinical studies for different mobilization regimens.

Mobilization Regimen	Study / Design	Primary Endpoint Success ( $\geq 6 \times 10^6$ CD34+ cells/kg)	Success in a Single Apheresis ( $\geq 6 \times 10^6$ CD34+ cells/kg)	Key Comparative Findings
Motixafortide + G-CSF	Phase 3 RCT (GENESIS), N=122 [1] [2]	92.5% (in 2 aphereses)	88.8%	Significantly superior to G-CSF alone.
Plerixafor + G-CSF	Phase 3 RCT (Historical Data) [1]	~65-85% (in 4 aphereses)	Information Missing	A proportion of patients (15-35%) fail to collect optimal HSPC numbers [1].

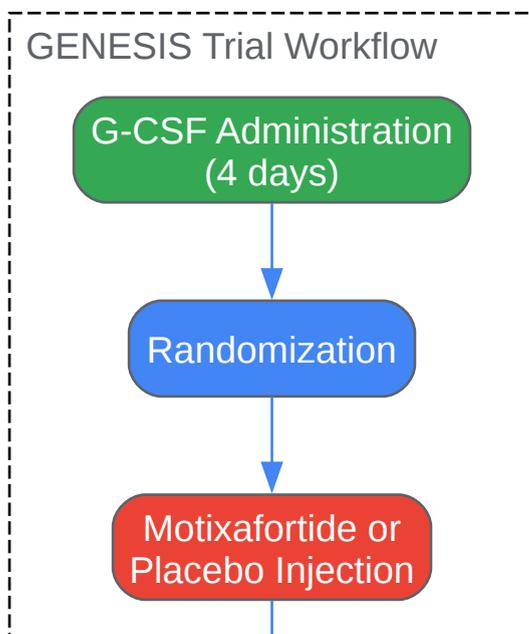
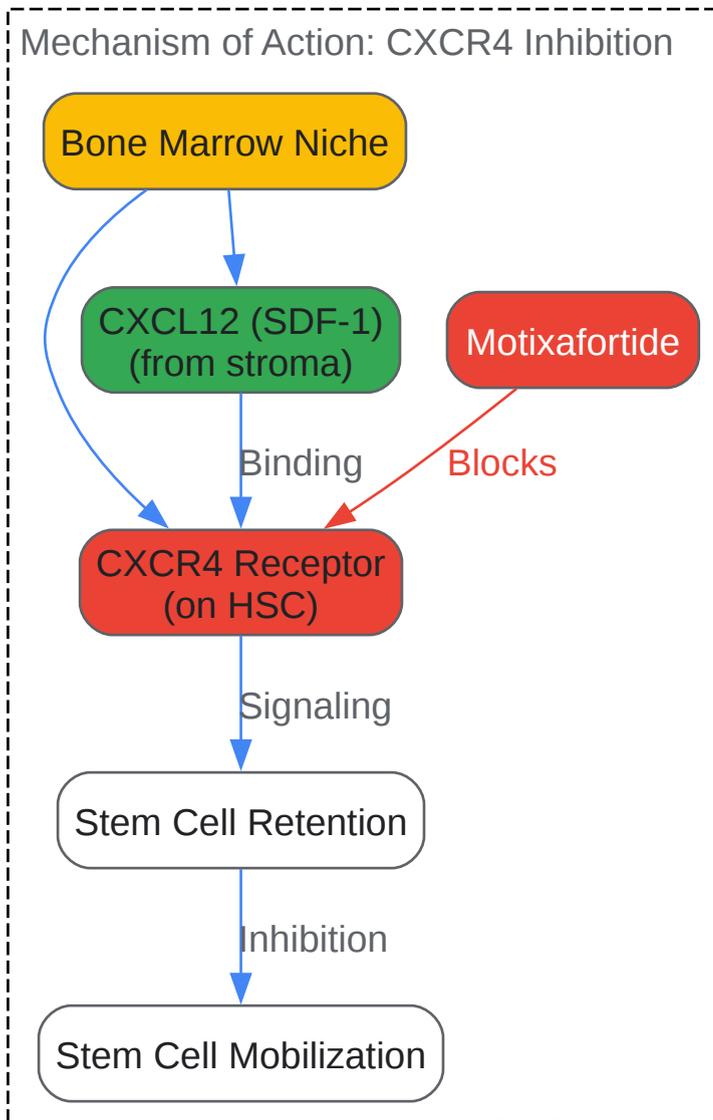
Mobilization Regimen	Study / Design	Primary Endpoint Success ( $\geq 6 \times 10^6$ CD34+ cells/kg)	Success in a Single Apheresis ( $\geq 6 \times 10^6$ CD34+ cells/kg)	Key Comparative Findings
G-CSF alone	Phase 3 RCT (Placebo arm of GENESIS), N=42 [1] [2]	26.2% (in 2 aphereses)	9.5%	Serves as the baseline control; 40-50% of patients cannot collect optimal cells [1].
Cyclophosphamide (Cy) + G-CSF	Single-Center Retrospective Analysis, N=200 [3]	Information Missing	63% ( $\geq 5 \times 10^6$ cells/kg)	Effective, but carries risk of febrile neutropenia and requires hospitalization [3].
Bortezomib + Cy + G-CSF	Single-Center Retrospective Analysis [3]	Information Missing	69% ( $\geq 5 \times 10^6$ cells/kg)	May increase stem cell yield compared to Cy+G-CSF alone [3].
Bortezomib + G-CSF	Single-Center Retrospective Analysis [3]	Information Missing	26% ( $\geq 5 \times 10^6$ cells/kg)	Identified as an inferior regimen for mobilization [3].

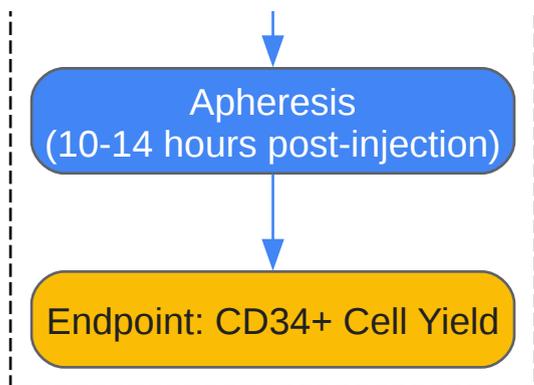
## Experimental Protocols & Key Details

For a clear understanding of the data, here are the methodologies and additional context for the key studies cited.

- **GENESIS Trial (Motixafortide + G-CSF vs. Placebo + G-CSF)**
  - **Trial Design:** Prospective, multicenter, randomized, double-blind, placebo-controlled Phase 3 trial [1].
  - **Patients:** 122 adults with multiple myeloma undergoing autologous stem cell transplantation [1].

- **Intervention:** Patients received either **motixafortide (1.25 mg/kg subcutaneously)** or placebo after 4 days of G-CSF mobilization. Apheresis began 10-14 hours after the **motixafortide**/placebo injection [1].
- **Mechanism of Action: Motixafortide** is a novel cyclic peptide and a high-affinity inhibitor of the CXCR4 receptor. By blocking the CXCR4/CXCL12 axis, it disrupts the retention signals that keep hematopoietic stem cells anchored in the bone marrow niche, leading to their mobilization into the peripheral blood [1] [4]. The following diagram illustrates this mechanism and the clinical workflow of the GENESIS trial.





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- **15-Year Retrospective Analysis (Other Regimens)**

- **Study Design:** A single-center, retrospective analysis of 205 mobilization attempts in 200 patients [3].
- **Patients:** Multiple myeloma patients aged 18-65 years [3].
- **Compared Regimens:** The study directly compared four groups: Bortezomib + G-CSF, G-CSF + Plerixafor, Bortezomib + Cyclophosphamide + G-CSF, and Cyclophosphamide + G-CSF [3].
- **Key Limitations:** As a retrospective study, its evidence level is lower than that of a randomized controlled trial. The comparison with **motixafortide** is indirect, as **motixafortide** was not included in this analysis [3].

## Interpretation and Context for Professionals

- **Superior Efficacy of Motixafortide:** The data from the robust GENESIS trial establishes that the **motixafortide + G-CSF** combination is profoundly more effective than G-CSF alone for achieving high CD34+ cell yields in a minimal number of apheresis sessions [1] [2].
- **Advantage in Efficiency:** The ability to collect an optimal cell dose for transplantation in a **single apheresis session** for nearly 90% of patients presents a significant logistical and economic advantage, reducing the burden on both patients and healthcare systems [1] [5].
- **Indirect Comparisons:** While head-to-head trials of **motixafortide** versus plerixafor are not available in the provided search results, the GENESIS data suggests **motixafortide** may offer a higher rate of successful collection. Plerixafor still enables successful collection in a majority of patients, but a notable proportion (15-35%) may fail to reach optimal targets [1]. Chemo-mobilization with **Cyclophosphamide + G-CSF** is highly effective but comes with the trade-off of chemotherapy-related toxicities and required hospitalization [3].

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## References

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